

A Technical Guide to the Synthesis and Discovery of Novel Neodymium-Nickel Phases

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Compound of Interest

Compound Name: Neodymium--nickel (2/7)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide delves into the synthesis and discovery of novel neodymium-nickel (Nd-Ni) intermetallic phases. The following sections provide a comprehensive overview of the experimental protocols, quantitative data, and logical workflows essential for researchers in materials science and related fields. The Nd-Ni system is of significant interest due to the unique magnetic and structural properties of its constituent phases, which have potential applications in various technological domains.

Synthesis of Neodymium-Nickel Phases

The synthesis of Nd-Ni intermetallic compounds primarily relies on high-temperature metallurgical techniques, including arc melting, melt spinning, and subsequent annealing. These methods allow for the precise control of stoichiometry and the formation of both stable and metastable phases.

Arc Melting

Arc melting is a fundamental technique for the synthesis of bulk polycrystalline Nd-Ni alloys. The process involves melting the constituent elements in a water-cooled copper hearth under an inert atmosphere to prevent oxidation.

Experimental Protocol:

- **Starting Materials:** High-purity neodymium (99.9%) and nickel (99.99%) are weighed in the desired stoichiometric ratios. An excess of neodymium is often added to compensate for its higher vapor pressure and potential loss during melting.
- **Furnace Preparation:** The arc melting chamber is evacuated to a high vacuum and subsequently backfilled with high-purity argon gas. A titanium getter is typically melted first to further purify the argon atmosphere.
- **Melting Process:** An electric arc is struck between a non-consumable tungsten electrode and the raw materials. The sample is melted and re-melted multiple times, with the ingot being flipped between each melting step to ensure homogeneity.^[1]
- **Solidification:** The molten alloy is allowed to solidify on the water-cooled copper hearth.

Melt Spinning

Melt spinning is a rapid solidification technique used to produce thin ribbons of Nd-Ni alloys. This method can lead to the formation of amorphous or nanocrystalline phases due to the extremely high cooling rates (on the order of 10^4 – 10^6 K/s).^[2]

Experimental Protocol:

- **Master Alloy Preparation:** A master alloy of the desired Nd-Ni composition is first prepared by arc melting.
- **Crucible and Atmosphere:** The master alloy is placed in a quartz crucible with a small orifice at the bottom. The melt spinning chamber is evacuated and backfilled with an inert gas, typically argon.
- **Melting and Ejection:** The alloy is inductively melted within the crucible. Once molten, a jet of the liquid metal is ejected through the nozzle onto the surface of a rapidly rotating copper wheel.^[2]
- **Ribbon Formation:** The molten metal rapidly solidifies upon contact with the cold surface of the wheel, forming a thin ribbon that is continuously ejected.^[2] The properties of the resulting ribbon are highly dependent on parameters such as the wheel speed, ejection pressure, and nozzle-to-wheel distance.^[2]

Annealing

Annealing is a crucial post-synthesis heat treatment step used to achieve phase homogeneity, promote the growth of specific crystalline phases, and relieve internal stresses.

Experimental Protocol:

- **Sample Preparation:** The as-cast (from arc melting) or as-spun (from melt spinning) samples are typically wrapped in tantalum foil to prevent reaction with the furnace atmosphere.
- **Furnace and Atmosphere:** The samples are sealed in an evacuated quartz tube, often backfilled with a partial pressure of argon.
- **Heating and Soaking:** The sealed tube is placed in a furnace and heated to a specific annealing temperature, which is held for a predetermined duration. The optimal annealing temperature and time are critical for the formation of the desired phase and are determined based on the Nd-Ni phase diagram and experimental observations.
- **Cooling:** After the soaking period, the samples are cooled to room temperature. The cooling rate can influence the final microstructure and properties of the alloy.

Characterization of Neodymium-Nickel Phases

A suite of characterization techniques is employed to identify the crystal structure, microstructure, and physical properties of the synthesized Nd-Ni phases.

X-ray Diffraction (XRD)

XRD is the primary tool for phase identification and the determination of crystallographic parameters. Powder XRD patterns are collected from the synthesized samples and compared with known phases in crystallographic databases. Rietveld refinement of the XRD data can provide precise lattice parameters and atomic positions.[3]

Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDX)

SEM is used to visualize the microstructure of the alloys, revealing information about grain size, morphology, and the distribution of different phases.[4] EDX analysis, often performed in

conjunction with SEM, provides the elemental composition of the observed phases, confirming the stoichiometry of the intermetallic compounds.[4]

Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA)

DSC and DTA are thermal analysis techniques used to determine the phase transition temperatures of the Nd-Ni alloys, such as melting points, eutectic temperatures, and solid-state phase transformation temperatures.[5][6] These techniques are essential for constructing and refining the Nd-Ni phase diagram.

Known and Novel Neodymium-Nickel Phases

The Nd-Ni binary system is rich in intermetallic compounds. Additionally, the introduction of a third element (e.g., B, Si) can lead to the formation of novel ternary phases with unique crystal structures and properties.

Table 1: Crystallographic Data of Selected Neodymium-Nickel Binary Phases

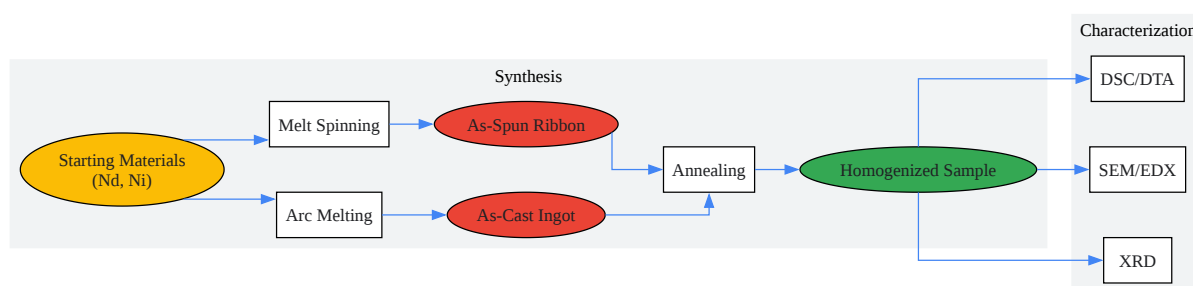
Phase	Crystal System	Space Group	Prototype	a (Å)	b (Å)	c (Å)	Reference
Nd ₃ Ni	Orthorhombic	Pnma	Fe ₃ C	8.734	6.842	9.682	
Nd ₇ Ni ₃	Hexagonal	P6 ₃ /mcm	Th ₇ Fe ₃	10.02	10.02	6.33	
NdNi	Orthorhombic	Cmcm	CrB	3.76	10.32	4.25	
NdNi ₂	Cubic	Fd-3m	MgCu ₂	7.28	7.28	7.28	[7]
NdNi ₃	Rhombohedral	R-3m	NbBe ₃	5.05	5.05	24.58	
Nd ₂ Ni ₇	Hexagonal	P6 ₃ /mmc	Ce ₂ Ni ₇	5.01	5.01	24.38	
NdNi ₅	Hexagonal	P6/mmm	CaCu ₅	4.952	4.952	3.976	
Nd ₂ Ni ₁₇	Hexagonal	P6 ₃ /mmc	Th ₂ Ni ₁₇	8.34	8.34	8.12	

Table 2: Magnetic Properties of Selected Neodymium-Nickel Phases

Phase	Magnetic Ordering	Curie Temperature (T _c) (K)	Saturation Magnetization (μB/f.u.)	Reference
NdNi	Ferromagnetic	54	2.3	
NdNi ₂	Ferromagnetic	18	2.5	[7]
NdNi ₅	Ferromagnetic	7.5	1.8	
Nd ₂ Ni ₁₇	Ferromagnetic	155	18.2	

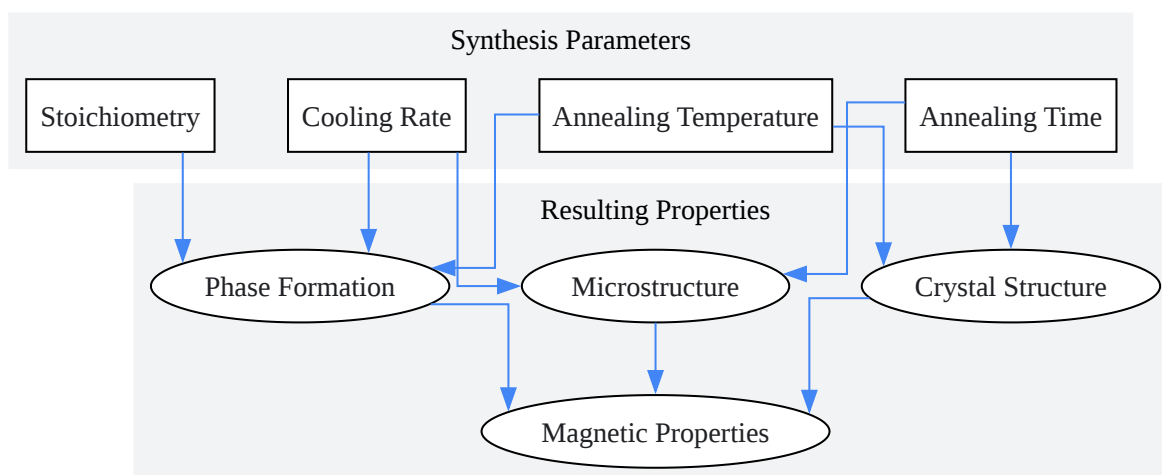
Visualization of Experimental Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the key experimental workflows and logical relationships in the synthesis and characterization of Nd-Ni phases.



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Caption: Experimental workflow for the synthesis and characterization of Nd-Ni phases.



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